

Application of Geranylgeraniol-d5 in Lipidomics Research: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: Geranylgeraniol-d5 (major)

Cat. No.: B15292539

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Introduction

Geranylgeraniol-d5 (GGOH-d5) is a deuterated analog of Geranylgeraniol (GGOH), an essential intermediate in the mevalonate pathway. In lipidomics, particularly in the study of isoprenoids, GGOH-d5 serves as a critical internal standard for accurate quantification using mass spectrometry-based techniques. Its structural similarity and mass shift allow for the correction of matrix effects and variations in sample processing, ensuring high-quality, reproducible data. This document provides detailed application notes and protocols for the use of Geranylgeraniol-d5 in lipidomics research, with a focus on its application as an internal standard for the analysis of isoprenoids and related metabolic pathways.

Core Applications

Geranylgeraniol-d5 is primarily utilized in the following research areas:

- **Quantitative Lipidomics:** As an internal standard in Liquid Chromatography-Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Mass Spectrometry (GC-MS) methods for the precise measurement of endogenous Geranylgeraniol and other isoprenoids.
- **Metabolic Flux Analysis:** To trace the flux of metabolites through the mevalonate pathway, providing insights into the regulation of isoprenoid biosynthesis under various physiological

and pathological conditions.

- **Protein Prenylation Studies:** To investigate the dynamics of protein geranylgeranylation, a crucial post-translational modification that regulates the function of numerous proteins involved in cell signaling and trafficking.

Data Presentation: Quantitative Analysis of Isoprenoids

The use of Geranylgeraniol-d5 as an internal standard allows for the accurate quantification of endogenous isoprenoids in various biological matrices. Below is a template for presenting quantitative data obtained from such an analysis.

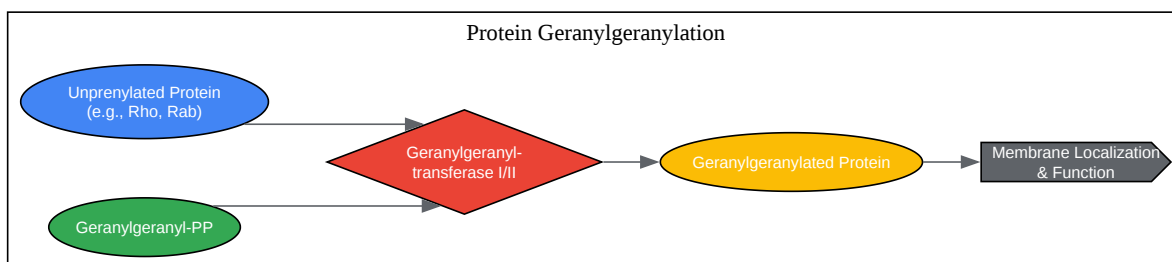
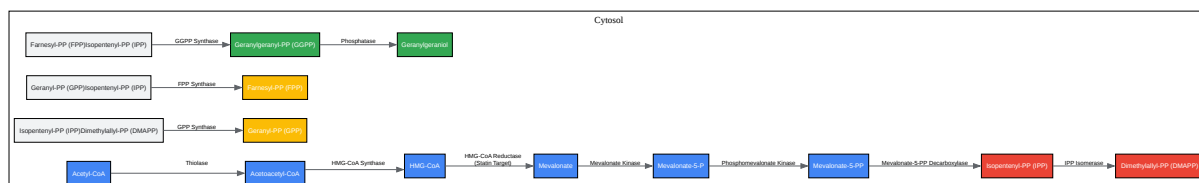
Analyte	Sample Type	Concentration (ng/mL) \pm SD	Fold Change (Treatment vs. Control)	p-value
Geranylgeraniol	Plasma	Data	Data	Data
Farnesol	Cell Lysate	Data	Data	Data
Geranylgeranyl pyrophosphate	Tissue Homogenate	Data	Data	Data
Squalene	Microsomes	Data	Data	Data

This table should be populated with experimental data.

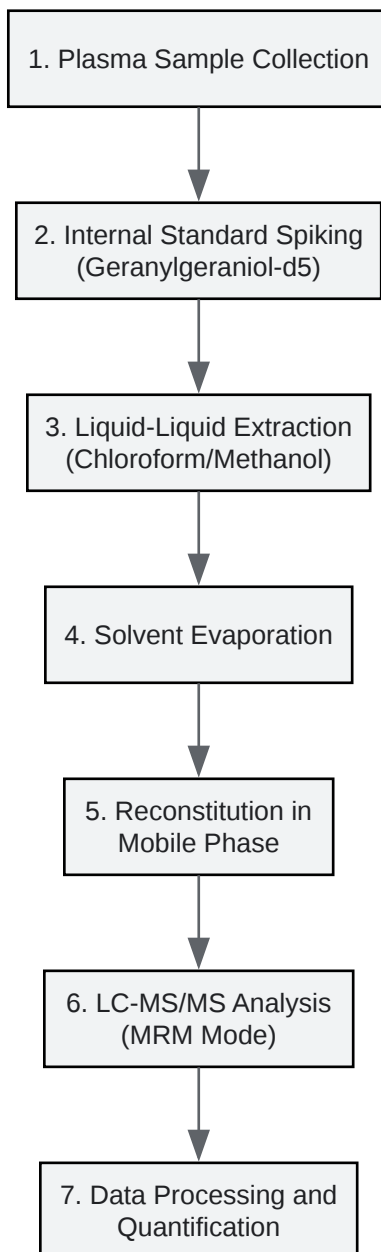
Signaling Pathways

The Mevalonate Pathway

The mevalonate pathway is a fundamental metabolic route for the synthesis of isoprenoids, including Geranylgeraniol. Understanding this pathway is crucial for interpreting data from studies using Geranylgeraniol-d5.



Lipidomics Workflow for Geranylgeraniol Quantification



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